

Isopropyl phenylacetate solubility in common organic solvents

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Compound of Interest

Compound Name: *Isopropyl phenylacetate*

Cat. No.: *B1583399*

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An In-depth Technical Guide to the Solubility of **Isopropyl Phenylacetate** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **isopropyl phenylacetate** in common organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on providing a robust experimental protocol for determining solubility, alongside the available data and a visualization of the experimental workflow.

Quantitative Solubility Data

Quantitative solubility data for **isopropyl phenylacetate** in a wide range of common organic solvents is not extensively documented in readily available scientific literature. However, some data regarding its solubility in water and general solubility in alcohol has been reported. The available information is summarized in the table below.

| Solvent | Temperature (°C) | Solubility | Source |
|---------|------------------|---------------------------|-------------------------------|
| Water | 25 | 157.2 mg/L (estimated) | The Good Scents Company[1][2] |
| Water | Not Specified | 0.18 g/L (predicted) | FooDB[3] |
| Water | 20.5 | < 1 mg/mL | PubChem[4], NOAA[5] |
| Alcohol | Not Specified | Soluble | The Good Scents Company[1] |

It is important to note that "alcohol" is a general term, and the solubility can vary significantly between different alcohols (e.g., methanol, ethanol, isopropanol). For precise research and development purposes, experimental determination of solubility in specific solvents of interest is highly recommended.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound in a specific solvent.[6][7] The following protocol provides a detailed methodology for determining the solubility of **isopropyl phenylacetate** in various organic solvents.

2.1. Materials and Equipment

- **Isopropyl phenylacetate** (high purity)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, hexane) of analytical grade
- Glass vials or flasks with airtight screw caps
- Analytical balance
- Temperature-controlled orbital shaker or incubator

- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for analysis

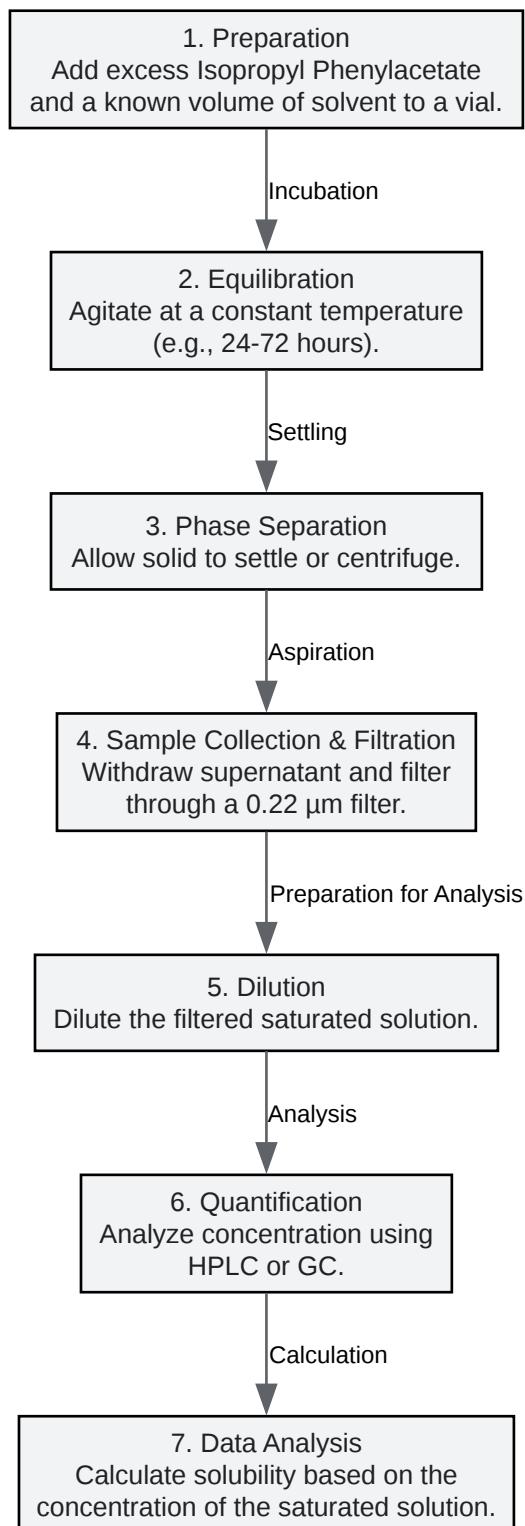
2.2. Procedure

- Preparation of the Solid: Add an excess amount of **isopropyl phenylacetate** to a clean, dry vial. The excess solid is crucial to ensure that a saturated solution is formed.[\[8\]](#)
- Solvent Addition: Accurately add a known volume of the desired organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). The mixture should be agitated for a sufficient period to allow it to reach equilibrium.[\[9\]](#) This can take anywhere from 24 to 72 hours, depending on the solvent and the compound.[\[8\]](#)
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed at the set temperature for a period to let the excess solid settle. To ensure complete separation of the undissolved solid from the saturated solution, centrifugation of the vials is recommended.[\[6\]](#)
- Sample Collection and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any fine, undissolved particles that could lead to an overestimation of the solubility.[\[9\]](#)
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
- Quantification: Analyze the concentration of the diluted solution using a validated analytical method, such as HPLC or GC. A calibration curve prepared from standard solutions of **isopropyl phenylacetate** of known concentrations must be used for accurate quantification.

- Calculation of Solubility: The solubility of **isopropyl phenylacetate** in the solvent is calculated from the determined concentration of the saturated solution, taking into account the dilution factor.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

[Click to download full resolution via product page](#)**Workflow for Solubility Determination**

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